

# Essential Safety and Disposal Procedures for AR-M 1000390

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## Compound of Interest

Compound Name: AR-M 1000390

Cat. No.: B1243119

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling and Disposal of the  $\delta$ -Opioid Receptor Agonist **AR-M 1000390**.

This document provides crucial safety and logistical information for the proper disposal of **AR-M 1000390**, a potent and selective  $\delta$ -opioid receptor agonist. Adherence to these procedures is vital to ensure personnel safety and environmental protection. As a potent, biologically active compound, **AR-M 1000390** requires careful handling and disposal as hazardous chemical waste.

## Key Data for AR-M 1000390

Property	Value	Source
Chemical Name	N,N-diethyl-4-(phenyl(piperidin-4-ylidene)methyl)benzamide hydrochloride	[1]
CAS Number	209808-47-9	[1]
Molecular Formula	C <sub>23</sub> H <sub>28</sub> N <sub>2</sub> O·HCl	[1]
Molecular Weight	384.94 g/mol	[1]
Physical Appearance	White solid	[1]
δ-opioid receptor IC <sub>50</sub>	0.87 nM	[1]
μ-opioid receptor IC <sub>50</sub>	3.8 μM	[1]
κ-opioid receptor IC <sub>50</sub>	7.47 μM	[1]

## Experimental Protocols: Proper Disposal Procedures

The following step-by-step procedures should be followed for the disposal of **AR-M 1000390** in both solid form and as a solution. These protocols are based on general best practices for the disposal of potent pharmaceutical compounds in a laboratory setting.

Personal Protective Equipment (PPE) Requirement:

Before handling **AR-M 1000390** for disposal, ensure the following PPE is worn:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

Disposal of Solid **AR-M 1000390**:

- Waste Identification and Labeling:
  - Solid **AR-M 1000390** waste should be collected in a dedicated, properly labeled hazardous waste container.
  - The label should clearly state "Hazardous Waste," the chemical name "**AR-M 1000390**," and the approximate quantity.
- Waste Collection:
  - Carefully transfer any residual solid **AR-M 1000390** into the designated hazardous waste container using a clean spatula or brush.
  - Avoid generating dust. If there is a risk of airborne particles, perform this task in a chemical fume hood.
- Decontamination of Empty Containers:
  - Triple rinse the original container with a suitable solvent in which **AR-M 1000390** is soluble (e.g., DMSO, water).<sup>[1]</sup>
  - Collect the rinsate as hazardous liquid waste (see below).
  - After triple rinsing, deface the label on the empty container and dispose of it according to your institution's guidelines for decontaminated lab glass or plastic.

#### Disposal of **AR-M 1000390** Solutions:

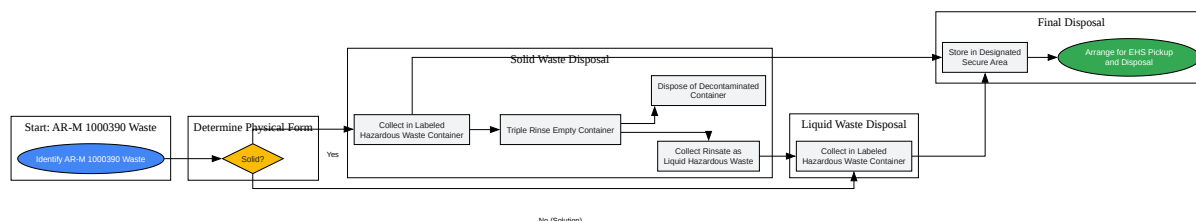
- Waste Identification and Labeling:
  - Solutions containing **AR-M 1000390** should be collected in a dedicated, sealed, and properly labeled hazardous waste container.
  - The label must include "Hazardous Waste," the chemical name "**AR-M 1000390**," the solvent(s) used, and the estimated concentration.
- Waste Collection:

- Collect all aqueous and organic solutions containing **AR-M 1000390** in a compatible, leak-proof hazardous waste container.
- Do not mix with incompatible waste streams.
- Storage and Disposal:
  - Store the sealed hazardous waste container in a designated, secure area away from incompatible materials.
  - Arrange for pickup and disposal by your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor.

#### Spill Procedures:

- Minor Spills: For a small spill of solid **AR-M 1000390**, carefully sweep it up, avoiding dust generation, and place it in the hazardous waste container. For a small liquid spill, absorb it with an inert material (e.g., vermiculite, sand) and place the absorbent material in the hazardous waste container. Clean the spill area with a suitable solvent and collect the cleaning materials as hazardous waste.
- Major Spills: In the event of a large spill, evacuate the area and notify your institution's EHS office immediately.

## Disposal Workflow Diagram



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Caption: Disposal workflow for **AR-M 1000390** from identification to final disposal.

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## References

- 1. apexbt.com [apexbt.com]
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